

Personal protective equipment for handling m-PEG9-C4-SH

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Compound of Interest

Compound Name: *m*-PEG9-C4-SH

Cat. No.: B15144663

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Essential Safety and Handling Guide for m-PEG9-C4-SH

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **m-PEG9-C4-SH**. Adherence to these protocols is essential for ensuring laboratory safety and maintaining the integrity of your research.

Personal Protective Equipment (PPE)

When handling **m-PEG9-C4-SH**, a comprehensive approach to personal protection is necessary to minimize exposure and ensure safety. The following table summarizes the recommended PPE.

Body Part	Required PPE	Protection Level
Eyes/Face	Safety glasses with side shields or goggles. A face shield is recommended when handling larger quantities or if there is a risk of splashing.[1][2][3]	Protects against splashes, sprays, and airborne particles. [3]
Hands	Chemical-resistant gloves (e.g., nitrile, neoprene).[1][2]	Prevents skin contact with the chemical. Gloves should be inspected before each use and disposed of properly after handling the compound.
Body	Laboratory coat, chemical-resistant apron, or coveralls.[1][2][4]	Protects against spills and contamination of personal clothing.
Respiratory	Generally not required under normal laboratory conditions with adequate ventilation. If there is a risk of generating dust or aerosols, a NIOSH-approved respirator should be used.[5][6][7]	Prevents inhalation of the compound.

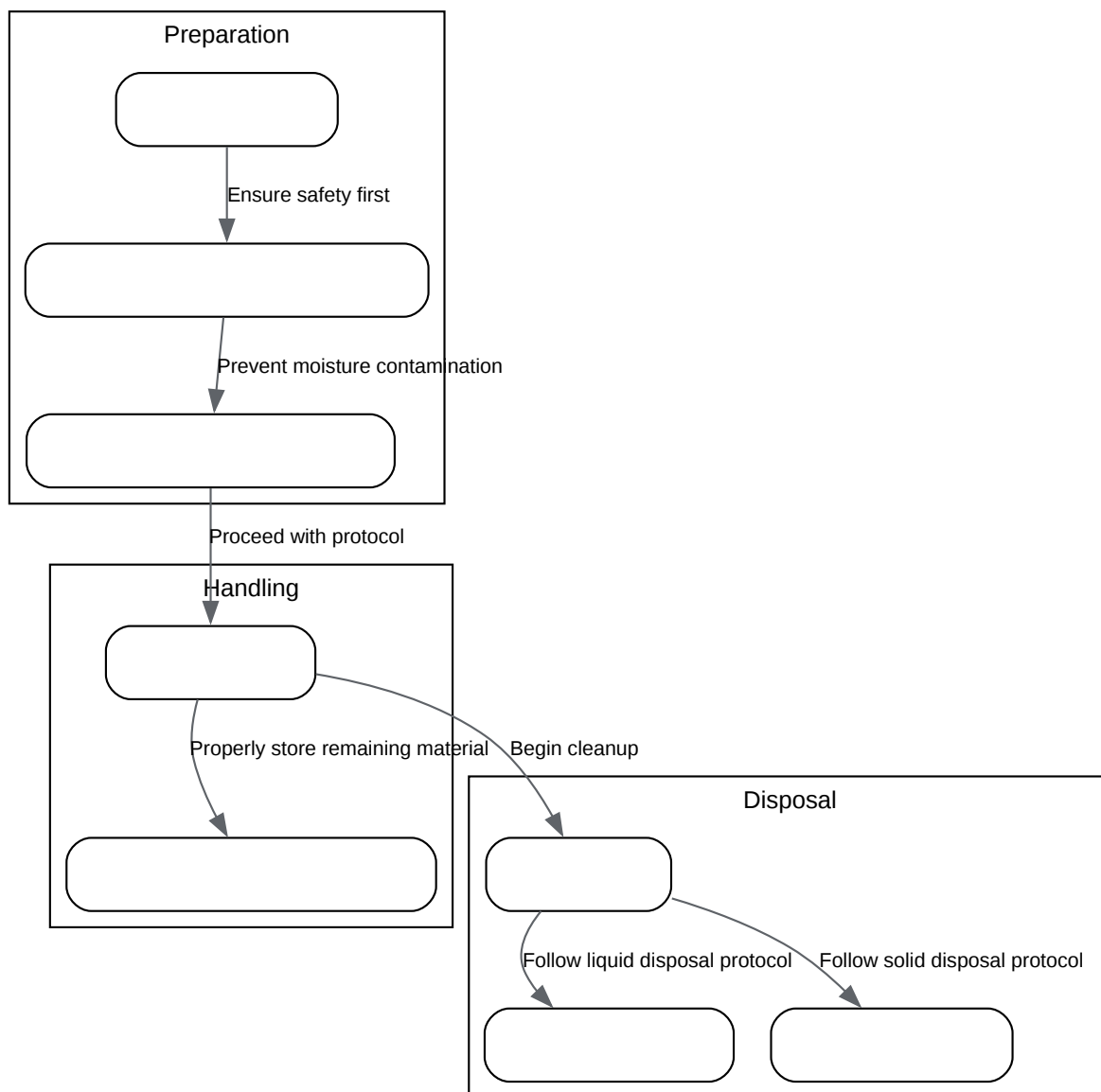
Handling and Storage Procedures

Proper handling and storage are critical to maintain the stability and reactivity of **m-PEG9-C4-SH**. Thiol-containing PEG reagents can be challenging to handle due to their potential to be low-melting solids or viscous liquids.[8][9][10]

Procedure	Key Steps
Receiving and Storage	Upon receipt, store the compound desiccated at -20°C and protected from light.[9][10][11] Keep the container tightly sealed and under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation and moisture contamination.[8][9][10][11]
Preparation for Use	Before opening, allow the container to equilibrate to room temperature to avoid condensation.[8][9][10] For easier handling, it is recommended to prepare a stock solution in an anhydrous solvent such as dimethylsulfoxide (DMSO) or dimethylformamide (DMF).[8][9][10]
During Use	Handle the compound in a well-ventilated area, preferably within a fume hood, to minimize inhalation exposure. Avoid contact with skin and eyes.[5]

Experimental Workflow for Handling m-PEG9-C4-SH

The following diagram outlines the standard operational workflow for handling **m-PEG9-C4-SH** in a laboratory setting.



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